

"1-(2-Amino-5-fluorophenyl)ethanone" CAS number and molecular weight

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Compound of Interest

Compound Name:	1-(2-Amino-5-fluorophenyl)ethanone
Cat. No.:	B1282869

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An In-depth Technical Guide to 1-(2-Amino-5-fluorophenyl)ethanone

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **1-(2-Amino-5-fluorophenyl)ethanone**, a key building block in modern medicinal chemistry. Also known as 2'-Amino-5'-fluoroacetophenone, this compound is a valuable precursor for the synthesis of a wide range of biologically active heterocyclic compounds. This document details its physicochemical properties, provides a detailed experimental protocol for its synthesis, and explores its applications, particularly in the development of kinase inhibitors. The strategic placement of the amino and fluoro groups on the phenyl ring makes it a crucial intermediate for creating novel therapeutic agents with enhanced pharmacological profiles.

Core Chemical Information

1-(2-Amino-5-fluorophenyl)ethanone is an aromatic ketone that serves as a versatile intermediate in organic synthesis. Its structure, featuring an ortho-amino ketone and a fluorine atom at the 5-position, provides multiple reactive sites for the construction of complex molecular architectures.

Physicochemical Properties

A summary of the key quantitative data for **1-(2-Amino-5-fluorophenyl)ethanone** is presented in Table 1.

Property	Value	Reference
CAS Number	2343-25-1	[1] [2]
Molecular Formula	C ₈ H ₈ FNO	[3]
Molecular Weight	153.16 g/mol	[3]
Appearance	Solid	[1]
Melting Point	64-65 °C	[4]
Boiling Point	264.2 °C at 760 mmHg	[4]
Storage Temperature	Refrigerator	[1]

Synthesis Protocol

The synthesis of **1-(2-Amino-5-fluorophenyl)ethanone** can be achieved through the hydration of 2-ethynyl-4-fluoroaniline in the presence of an acid.[\[5\]](#) This method provides a high yield and purity of the final product.

Experimental Procedure

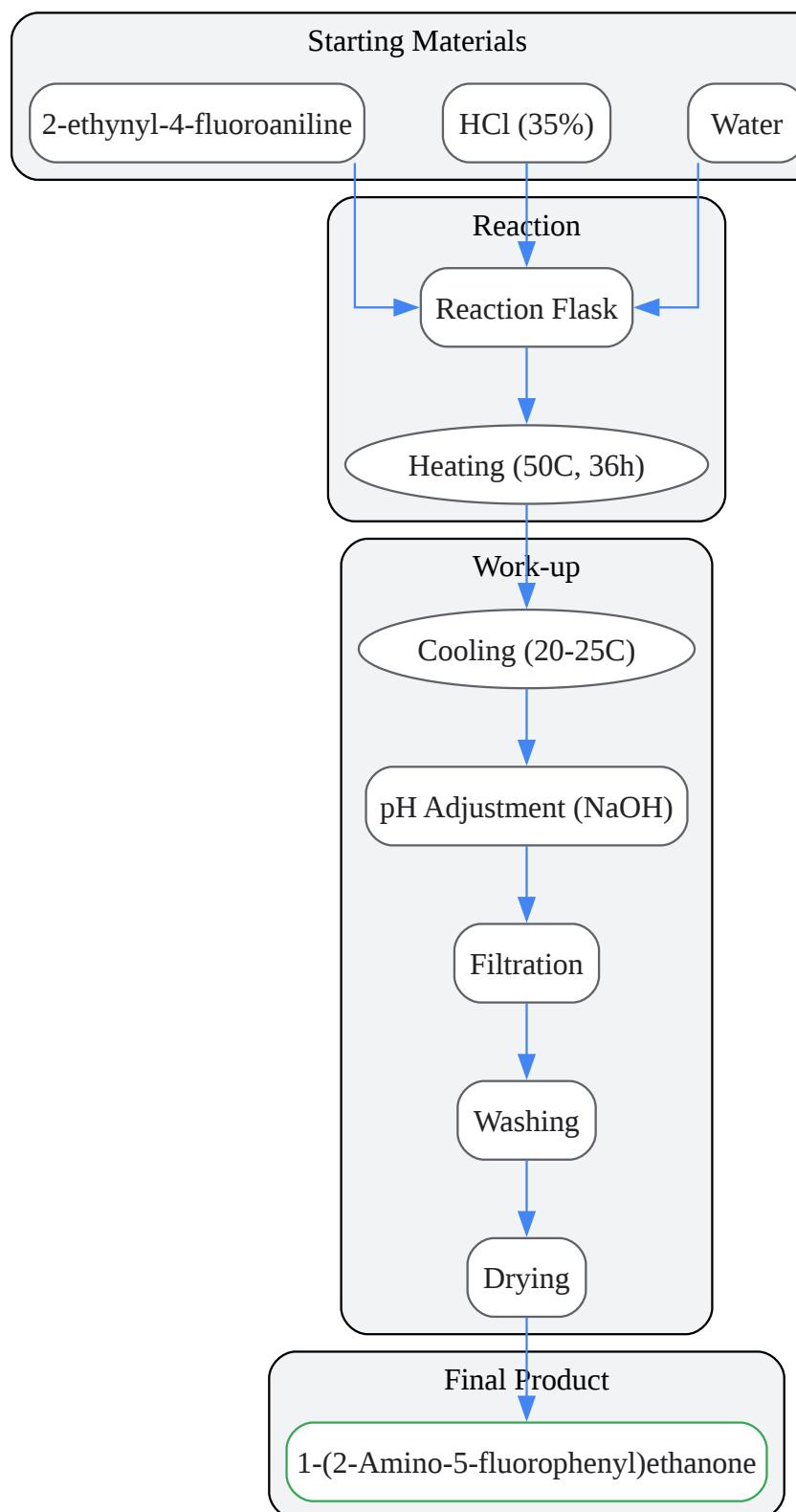
Materials:

- 2-ethynyl-4-fluoroaniline
- Hydrochloric acid (35% concentration)
- Sodium hydroxide solution (50%)
- Water

Protocol:

- To a reaction flask, add 600 g of 2-ethynyl-4-fluoroaniline and 4 L of water.[5]
- Add 476 g of 35% hydrochloric acid to the mixture.[5]
- Heat the reaction mixture to 50 °C and maintain for 36 hours.[5]
- After the reaction is complete, cool the mixture to 20-25 °C.[5]
- Adjust the pH of the reaction solution to 8-9 using a 50% sodium hydroxide solution, ensuring the temperature does not exceed 30 °C during this process.[5]
- Filter the resulting precipitate and wash the filter cake with 1 L of water.[5]
- Dry the solid under reduced pressure at 50 °C for 12 hours to obtain **1-(2-Amino-5-fluorophenyl)ethanone** as a pale yellow solid.[5]

This protocol has been reported to yield 622 g of the product (a 91.4% yield) with a purity of 99.2% as determined by HPLC.[5]



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Synthesis workflow for **1-(2-Amino-5-fluorophenyl)ethanone**.

Applications in Drug Discovery and Medicinal Chemistry

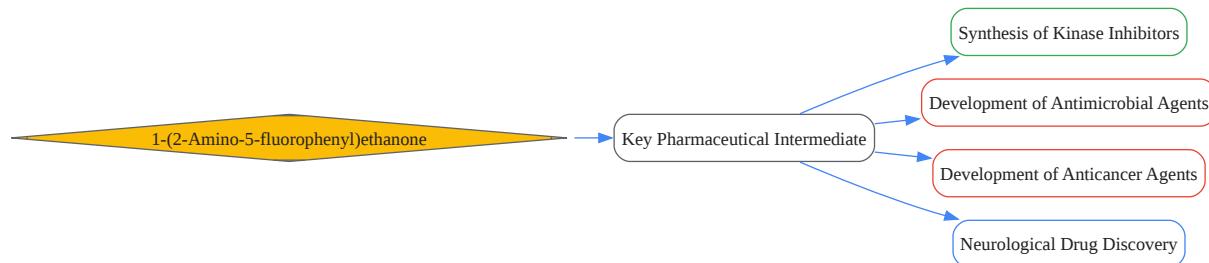
1-(2-Amino-5-fluorophenyl)ethanone is a valuable building block for the synthesis of various heterocyclic compounds with potential biological activities.^[6] The presence of the fluorine atom is particularly advantageous in drug design, as it can enhance metabolic stability and binding affinity of the resulting drug molecules.^[6]

Intermediate for Kinase Inhibitors

This compound serves as a key intermediate in the synthesis of kinase inhibitors.^[6] Kinases are a class of enzymes that play a crucial role in cell signaling, and their dysregulation is often implicated in diseases such as cancer. The amino and acetyl groups of **1-(2-Amino-5-fluorophenyl)ethanone** provide convenient handles for the construction of the core scaffolds of various kinase inhibitors.

Potential Biological Activities

While comprehensive studies on the biological activities of **1-(2-Amino-5-fluorophenyl)ethanone** itself are limited, preliminary research on analogous compounds suggests potential interactions with neurotransmitter systems, including dopaminergic and serotonergic pathways.^[6] Furthermore, its structural motifs are found in molecules with antimicrobial and anticancer properties, indicating that derivatives of this compound could be promising candidates for further investigation in these therapeutic areas.^[6]



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Applications of **1-(2-Amino-5-fluorophenyl)ethanone** in drug discovery.

Conclusion

1-(2-Amino-5-fluorophenyl)ethanone is a fundamentally important molecule in the field of medicinal chemistry. Its well-defined synthesis and versatile chemical reactivity make it an indispensable tool for the creation of novel drug candidates. The continued exploration of derivatives based on this scaffold holds significant promise for the development of new and effective therapies for a range of human diseases.

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